

Technical Support Center: C.I. Acid Red 106 Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid red 106

Cat. No.: B1200254

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and maintenance of **C.I. Acid Red 106** solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **C.I. Acid Red 106**?

A1: **C.I. Acid Red 106** is soluble in water, producing a bluish-red solution.^{[1][2]} It is also soluble in ethanol, resulting in a red solution, and slightly soluble in acetone.^{[1][2]} For most research applications, sterile, deionized water is the recommended solvent.

Q2: What is the optimal storage temperature for **C.I. Acid Red 106** solutions?

A2: For short-term storage (up to one week), aqueous solutions can be stored at 2-8°C. For long-term storage, it is advisable to aliquot the solution into smaller, single-use volumes and store them at -20°C to minimize freeze-thaw cycles.

Q3: How should I protect **C.I. Acid Red 106** solutions from degradation?

A3: To maintain the quality of **C.I. Acid Red 106** solutions, they should be stored in tightly sealed containers and protected from light.^[3] Exposure to light can lead to photodegradation. It is also important to store them away from moisture.^[3]

Q4: What is the expected shelf life of a **C.I. Acid Red 106** solution?

A4: The shelf life of a **C.I. Acid Red 106** solution is dependent on the storage conditions. When stored properly at -20°C in the dark, aqueous stock solutions can be stable for several months. For general purposes, acid dyes are considered to have a shelf life of up to two years when stored correctly.^[3]

Troubleshooting Guide

Problem	Possible Cause	Solution
Precipitate forms in the solution upon storage.	The solution may be supersaturated, or the storage temperature may be too low for the concentration.	Gently warm the solution to 37°C to redissolve the precipitate. If the issue persists, consider diluting the stock solution or filtering it through a 0.22 µm filter before use.
The color of the solution has faded.	The dye may have degraded due to exposure to light or oxidizing agents.	Discard the solution and prepare a fresh one. Ensure that the new solution is stored in a light-protected container.
Inconsistent experimental results.	This could be due to repeated freeze-thaw cycles, leading to dye degradation or inaccurate concentration.	Prepare single-use aliquots of the stock solution to avoid multiple freeze-thaw cycles. Always vortex the solution gently before use to ensure homogeneity.
The solution appears to have microbial growth.	The solution may have been prepared with non-sterile water or stored improperly.	Discard the contaminated solution. Prepare a fresh solution using sterile, deionized water and sterile containers. For long-term storage, consider sterile filtration.

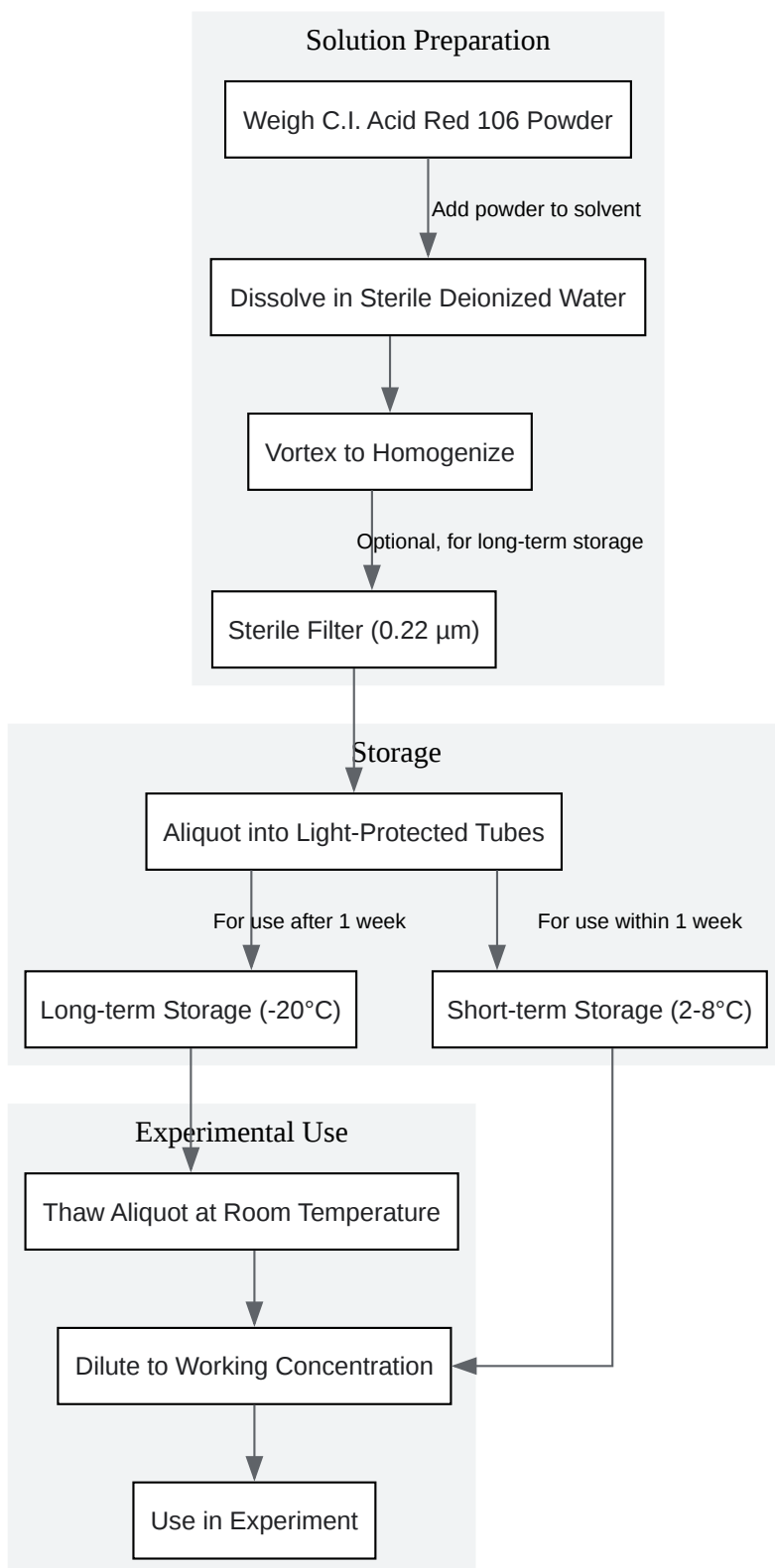
Physicochemical Properties of C.I. Acid Red 106

Property	Value
C.I. Name	Acid Red 106
C.I. Number	18110
CAS Number	6844-74-2
Molecular Formula	$C_{23}H_{17}N_3Na_2O_9S_3$ [1]
Molecular Weight	621.57 g/mol [1]
Appearance	Red powder
Solubility	Water (bluish-red), Ethanol (red), slightly in Acetone [1] [2]

Recommended Storage Conditions for C.I. Acid Red 106 Solutions

Storage Condition	Temperature	Duration	Container
Short-term	2-8°C	Up to 1 week	Amber glass vial or light-blocking tube
Long-term	-20°C	Several months	Amber glass vial or light-blocking tube (aliquoted)
Working Solution	Room Temperature	For the duration of the experiment	Light-blocking tube

Experimental Workflow and Logic



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation, storage, and use of **C.I. Acid Red 106** solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. sdinternational.com [sdinternational.com]
- 3. Acid Red Dyes - High-Quality and Affordable Prices [leatherdyes.net]
- To cite this document: BenchChem. [Technical Support Center: C.I. Acid Red 106 Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200254#how-to-store-and-maintain-c-i-acid-red-106-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

